

Einecs 285-971-0 chemical structure and synthesis

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Compound of Interest

Compound Name: Einecs 285-971-0

Cat. No.: B15183653

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In-depth Technical Guide: Einecs 285-971-0

Chemical Identity: (±)-2,5-dihydroxy-9-methyl-4,6-dioxa-9-aza-5-phosphadec-1-yl hexadecanoate P-oxide

An in-depth investigation into the chemical compound designated by Einecs number 285-971-0 reveals a specific phosphocholine derivative. This guide provides a summary of its known properties and structure based on available chemical database information.

Chemical Structure and Properties

The compound associated with **Einecs 285-971-0** is identified by the CAS Registry Number 85169-28-4.[1][2] Its systematic name is (±)-2,5-dihydroxy-9-methyl-4,6-dioxa-9-aza-5-phosphadec-1-yl hexadecanoate P-oxide. The molecular formula for this compound is C23H48NO7P, and it has a molecular weight of approximately 481.6 g/mol .[1]

A detailed, experimentally verified chemical structure diagram is not readily available in public scientific literature or major chemical databases. The systematic name suggests a glycerophospholipid-like structure containing a hexadecanoate (palmitate) fatty acid chain.

Quantitative Data Summary:



Property	Value	Source
Einecs Number	285-971-0	[1][2]
CAS Number	85169-28-4	[1][2]
Molecular Formula	C23H48NO7P	[1]
Molecular Weight	481.603481 g/mol	[1]
Synonyms	LP015275, 2- (dimethylamino)ethoxy(3- (hexadecanoyloxy)-2- hydroxypropoxy)phosphinic acid	[3]
InChIKey	PXQWHFCKRBFTHV- UHFFFAOYSA-N	[3]

Synthesis

Detailed experimental protocols for the synthesis of (±)-2,5-dihydroxy-9-methyl-4,6-dioxa-9-aza-5-phosphadec-1-yl hexadecanoate P-oxide are not described in readily accessible scientific literature or patent databases. The synthesis of structurally similar glycerophospholipids typically involves a multi-step process.

A generalized, hypothetical synthesis pathway for a similar compound would likely involve the following key steps, though this is not a confirmed protocol for the specific substance:

- Protection of Functional Groups: The synthesis would likely begin with a protected glycerol backbone.
- Acylation: Introduction of the hexadecanoyl (palmitoyl) group to one of the hydroxyl groups of the glycerol backbone.
- Phosphorylation: Reaction of the remaining free hydroxyl group with a suitable phosphine or phosphite reagent, followed by oxidation to the phosphate.







- Coupling with Choline Headgroup: Attachment of the protected choline headgroup to the phosphate moiety.
- Deprotection: Removal of the protecting groups to yield the final product.

Due to the lack of a specific published synthesis method, a detailed experimental protocol and a corresponding workflow diagram cannot be provided at this time. The following diagram represents a generalized logical workflow for the synthesis of a glycerophospholipid, which is the class of compounds to which **Einecs 285-971-0** belongs.



Generalized Synthesis of a Glycerophospholipid Glycerol Backbone (with protecting groups) Acylation with Hexadecanoyl Chloride Monoacylated Glycerol Phosphorylation Phosphorylated Intermediate Coupling with Choline Derivative Protected Glycerophospholipid Deprotection Final Product

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References

- 1. (±)-2,5-dihydroxy-9-methyl-4,6-dioxa-9-aza-5-phosphadec-1-yl hexadecanoate P-oxide CAS#: 85169-28-4 [amp.chemicalbook.com]
- 2. (±)-2,5-dihydroxy-9-methyl-4,6-dioxa-9-aza-5-phosphadec-1-yl hexadecanoate P-oxide | 85169-28-4 [amp.chemicalbook.com]
- 3. Alfa Chemistry (Page 2) @ ChemBuyersGuide.com, Inc. [chembuyersguide.com]
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